

Diphenyl Chlorophosphonate-d10 synthesis and purification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenyl Chlorophosphonate-d10

Cat. No.: B15553183

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Overview of Diphenyl Chlorophosphonate

Diphenyl chlorophosphate (CAS No. 2524-64-3) is a versatile phosphorylating agent used in various organic synthesis applications.^{[1][2]} It is instrumental in the creation of monoalkyl phosphates, anhydrides, esters, and thioesters.^[2] Its applications also extend to peptide synthesis and the conversion of aldoximes to nitriles.^{[1][2]}

Physical and Chemical Properties

Below is a table summarizing the key physical and chemical properties of Diphenyl Chlorophosphonate.

Property	Value	Source
Molecular Formula	C12H10ClO3P	[3]
Molecular Weight	268.63 g/mol	[3][4][5]
Appearance	Clear colorless to light yellow liquid	[1][3][4]
Odor	Pungent	[1][3][4]
Boiling Point	314-316 °C/272 mmHg	[3]
Density	1.296 g/mL at 25 °C	[3]
Flash Point	>230 °F (>110 °C)	[3]
Solubility	Insoluble in water, may decompose	[3][4]
Refractive Index	n ₂₀ /D 1.55	[3]
Storage Temperature	2-8°C, under inert atmosphere	[3]

Synthesis Approaches

Several methods for the synthesis of diphenyl chlorophosphate have been described in the literature. One common method involves the reaction of phenol with phenylphosphoric dichloride.[6] In this process, 188g of phenol is added to the reaction mixture, and the temperature is raised to 150°C for 2 hours.[6] After cooling, the mixture is stripped of phenyl phosphorodichloridate, and distillation of the residue yields diphenyl chlorophosphate.[6]

Another patented method describes a synthesis route using diphenyl phosphate or its salt, reacting with bis(trichloromethyl)carbonate in an organic solvent with an organic amine as a catalyst.[7] The reaction is carried out at a temperature of 0-60°C for 1-10 hours.[7] The subsequent workup involves cooling, washing with water, drying, and solvent recovery to obtain the final product.[7] For instance, a solution of 50g of diphenyl phosphate in dichloromethane is added to a mixture of N,N-dimethylformamide, bis(trichloromethyl) carbonate, and dichloromethane at a temperature below 10°C.[3] After reacting for 3 hours, water is added,

and the organic phase is separated, dried, and the solvent is evaporated to yield diphenyl chlorophosphate with a purity of 99.2% and a yield of 90.3%.^{[3][7]}

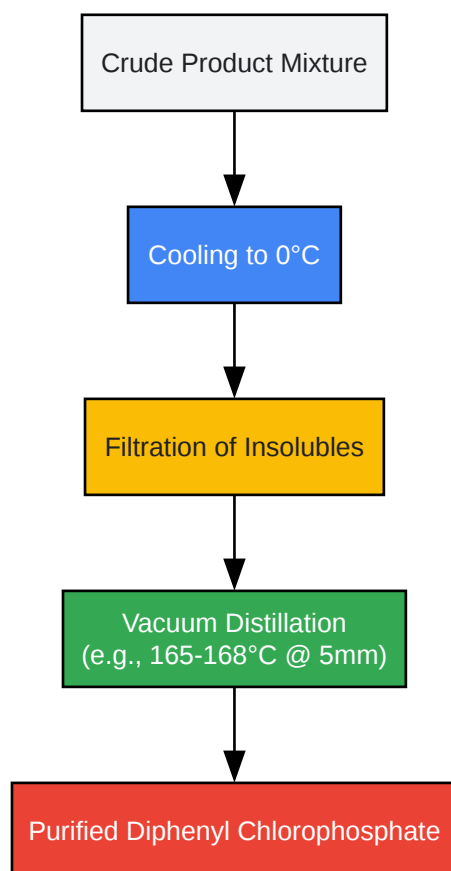
The synthesis workflow can be generalized as follows:

General synthesis workflow for Diphenyl Chlorophosphate.

Purification Methods

Purification of diphenyl chlorophosphate is typically achieved through distillation under reduced pressure.^{[6][8]} One procedure specifies distillation at 165–168°C (5 mm).^[8] Another method involves fractional distillation in a good vacuum, preferably using a spinning band column.^[1] After synthesis, cooling the solution to 0°C and filtering out insoluble matter is also a described purification step.^{[3][7]}

A general purification process can be visualized as:



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General purification process for Diphenyl Chlorophosphate.

Safety and Handling

Diphenyl chlorophosphate is a moisture-sensitive liquid that may severely irritate the skin, eyes, and mucous membranes upon contact.[1][3][4] It is incompatible with bases, strong oxidizing agents, and alcohols.[4] It is crucial to handle this chemical with appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection. Store in a cool, dry place under an inert atmosphere.[2][3]

For detailed, specific protocols on the synthesis and purification of **Diphenyl Chlorophosphonate-d10**, it is imperative to consult peer-reviewed scientific literature and established chemical synthesis databases. These resources will provide the necessary detailed experimental procedures and safety information required for conducting such chemical work.

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Phone: (601) 213-4426
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